

A Comparative Guide to YH250 and ICG-001 in Stem Cell Differentiation Assays

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Compound of Interest

Compound Name: YH250

Cat. No.: B1193870

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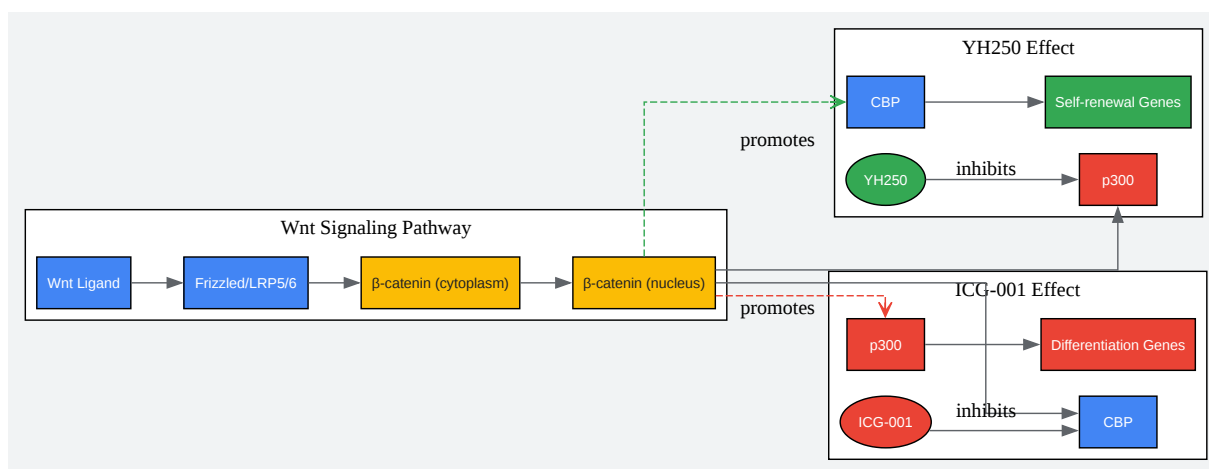
This guide provides a comprehensive comparison of two widely used small molecules, **YH250** and **ICG-001**, in the context of stem cell differentiation. Both molecules are known to modulate the canonical Wnt/ β -catenin signaling pathway, a critical regulator of stem cell fate, but through distinct mechanisms. Understanding these differences is crucial for selecting the appropriate tool to either maintain pluripotency or direct differentiation in various research and therapeutic applications.

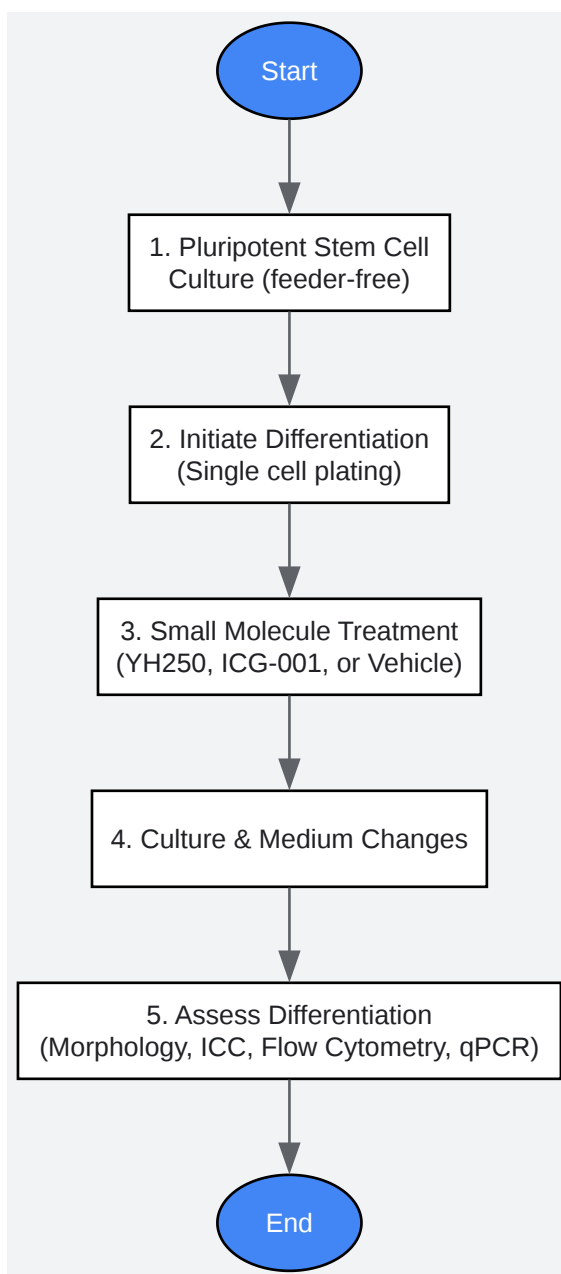
Mechanism of Action: A Tale of Two Coactivators

The canonical Wnt/ β -catenin signaling pathway culminates in the nuclear translocation of β -catenin, which then associates with transcriptional coactivators to regulate gene expression. The choice of coactivator, either CREB-binding protein (CBP) or its close homolog p300, is a key determinant of cellular outcome.

- **ICG-001** is a specific antagonist of the CBP/ β -catenin interaction. By blocking this interaction, ICG-001 shifts the equilibrium towards the formation of the p300/ β -catenin complex, which is predominantly associated with the activation of differentiation-related gene programs.^[1]
- **YH250**, in contrast, is a specific antagonist of the p300/ β -catenin interaction. By inhibiting this complex, **YH250** promotes the association of β -catenin with CBP, a partnership linked to the maintenance of stem cell self-renewal and proliferation.^[1]

This fundamental difference in their mechanism of action leads to opposing effects on stem cell fate, making them valuable tools for dissecting and controlling the intricate balance between self-renewal and differentiation.





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References

- 1. atlasofscience.org [atlasofscience.org]
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